

Comprehensive Safety and Handling Guide for Cadmium-113

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cadmium-113

Cat. No.: B1200676

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **Cadmium-113** (^{113}Cd). It is intended for researchers, scientists, and drug development professionals working with this substance. **Cadmium-113** presents a dual threat: the chemical toxicity of cadmium and the radiological hazard of a beta-emitting isotope.

Hazard Assessment of Cadmium-113

Cadmium-113 is a naturally occurring radioactive isotope of cadmium, also produced by fission.^{[1][2]} It poses significant health risks due to both its chemical properties and its radioactive decay.^[3] Inhalation is a primary route of exposure that can be fatal, and prolonged contact may lead to severe organ damage, cancer, and genetic defects.^{[4][5][6]}

Table 1: Properties and Hazards of **Cadmium-113**

Property	Description	Source(s)
Chemical Hazards	Fatal if inhaled; Suspected of causing genetic defects; May cause cancer; Suspected of damaging fertility or the unborn child; Causes damage to organs (kidneys, lungs, bones) through prolonged or repeated exposure. [4] [6]	[4] [6] [7]
Physical Form	Silvery-white, soft, malleable, and ductile metal. [1] Often handled as a solid powder in laboratory settings. [4]	[1] [4]
Radioactive Properties	Emits beta (β) particles. [1] [3]	[1] [3]
Half-life	8.04×10^{15} years. [1] [8]	[1] [8]
Primary Decay Product	Indium-113 (^{113}In), which is stable. [1]	[1]
External Hazard	Low. The beta particles emitted by ^{113}Cd have low energy and cannot penetrate the skin. [3]	[3] [9]
Internal Hazard	High. If inhaled, ingested, or absorbed through wounds, it can cause significant internal radiation exposure and chemical toxicity. [3] [10]	[3] [10]

Personal Protective Equipment (PPE) for Handling Cadmium-113

A comprehensive PPE strategy is critical to mitigate both chemical and radiological risks. The primary goal is to prevent internal contamination and minimize external exposure.[\[9\]](#)[\[10\]](#)

Employers are required to provide necessary PPE at no cost to employees.[\[11\]](#)[\[12\]](#)

Table 2: Required Personal Protective Equipment for **Cadmium-113**

PPE Category	Item	Specifications and Rationale	Source(s)
Body Protection	Full-Length Lab Coat	Worn closed with sleeves rolled down. Provides a barrier against surface contamination. [13] [14]	
Disposable Coveralls		Recommended for procedures with a higher risk of spills or aerosol generation to prevent contamination of personal clothing. [5] [11] [12]	
Hand Protection	Double Gloves	Two pairs of nitrile or latex gloves should be worn. The outer pair is removed immediately after handling the material, and the inner pair is removed before leaving the work area. This minimizes the spread of contamination. [13] [15]	[13] [15]
Eye/Face Protection	Safety Glasses/Goggles	Protects eyes from splashes of contaminated liquids or airborne particles. [4] [16]	[4] [16]

Face Shield	Use in conjunction with safety goggles when there is a significant risk of splashing.[11][12]	[11][12]
Respiratory Protection	N95/P100 Respirator	An approved air-purifying respirator is required when handling ¹¹³ Cd powder or when aerosols may be generated to prevent inhalation, which is a primary exposure route.[4][5][12][16] [12][16] A written respiratory protection program must be in place.[12]
Foot Protection	Closed-Toed Shoes	Required for all laboratory work to protect feet from spills.[13]
Disposable Shoe Covers	Used when entering a designated radioactive work area to prevent the spread of contamination.[11][17]	[11][17]
Dosimetry	Personal Dosimeter	Monitors whole-body radiation exposure in real-time.[9]
Ring Badge	Worn under the inner glove to monitor radiation dose to the hands, which are	[13]

likely to receive the highest exposure.[13]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict, step-by-step protocol is essential for ensuring safety.

1. Preparation and Pre-Work Survey

- Designate Work Area: All work with ^{113}Cd must be conducted in a designated area, clearly marked with "Caution - Radioactive Materials" signs.[18]
- Ventilation: Handle solid (powder) ^{113}Cd and volatile solutions within a certified fume hood or glove box to prevent inhalation.[5][6][14]
- Surface Protection: Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.[14][15]
- Assemble Materials: Gather all necessary equipment, reagents, and waste containers before introducing the radioactive material.
- Don PPE: Put on all required PPE in the correct sequence (see diagram below).

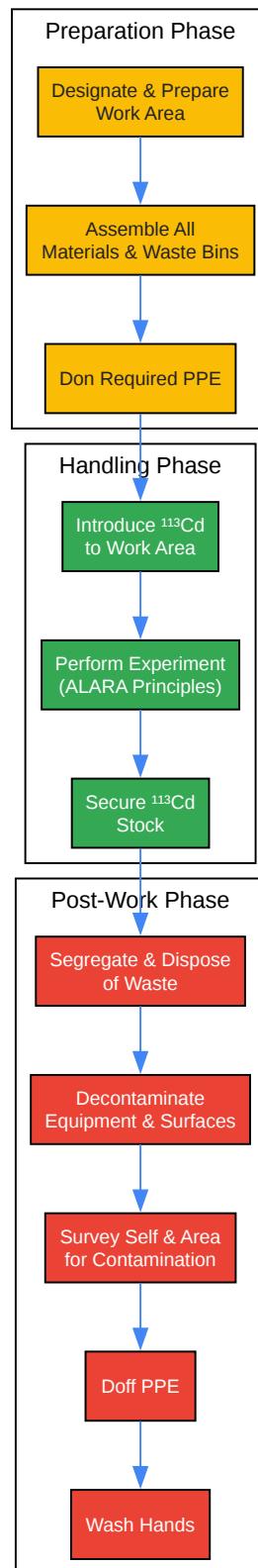
2. Handling Cadmium-113

- Minimize Exposure Time: Plan your work efficiently to reduce the time spent handling radioactive materials.[19]
- Maximize Distance: Use tongs or other remote handling tools whenever possible to increase the distance between you and the source.
- Use Shielding: While the beta particles from ^{113}Cd are low energy, acrylic or plastic shielding (e.g., benchtop shields) can be used as an extra precaution, especially for larger quantities. [9] Avoid lead shielding for pure beta emitters as it can produce secondary Bremsstrahlung X-rays.[20]

- Prevent Contamination: Never pipette by mouth.[14] Use tubes with locking or screw caps to prevent leaks, especially in centrifuges.[13] Transport radioactive materials in sealed, secondary containers.[14]

3. Post-Work Procedures

- Clean Up: Decontaminate all equipment and the work area after use.
- Waste Disposal: Segregate and dispose of all radioactive waste according to the disposal plan outlined below.
- Survey for Contamination: Use a Geiger counter or perform wipe tests to survey your hands, clothing, and the work area for any residual contamination before leaving the designated area.[13][15]
- Doff PPE: Remove PPE in the reverse order of donning, taking care to avoid cross-contamination. The outer gloves should be removed first.[10]
- Hand Washing: Wash hands thoroughly after removing all PPE and before leaving the laboratory.[14]

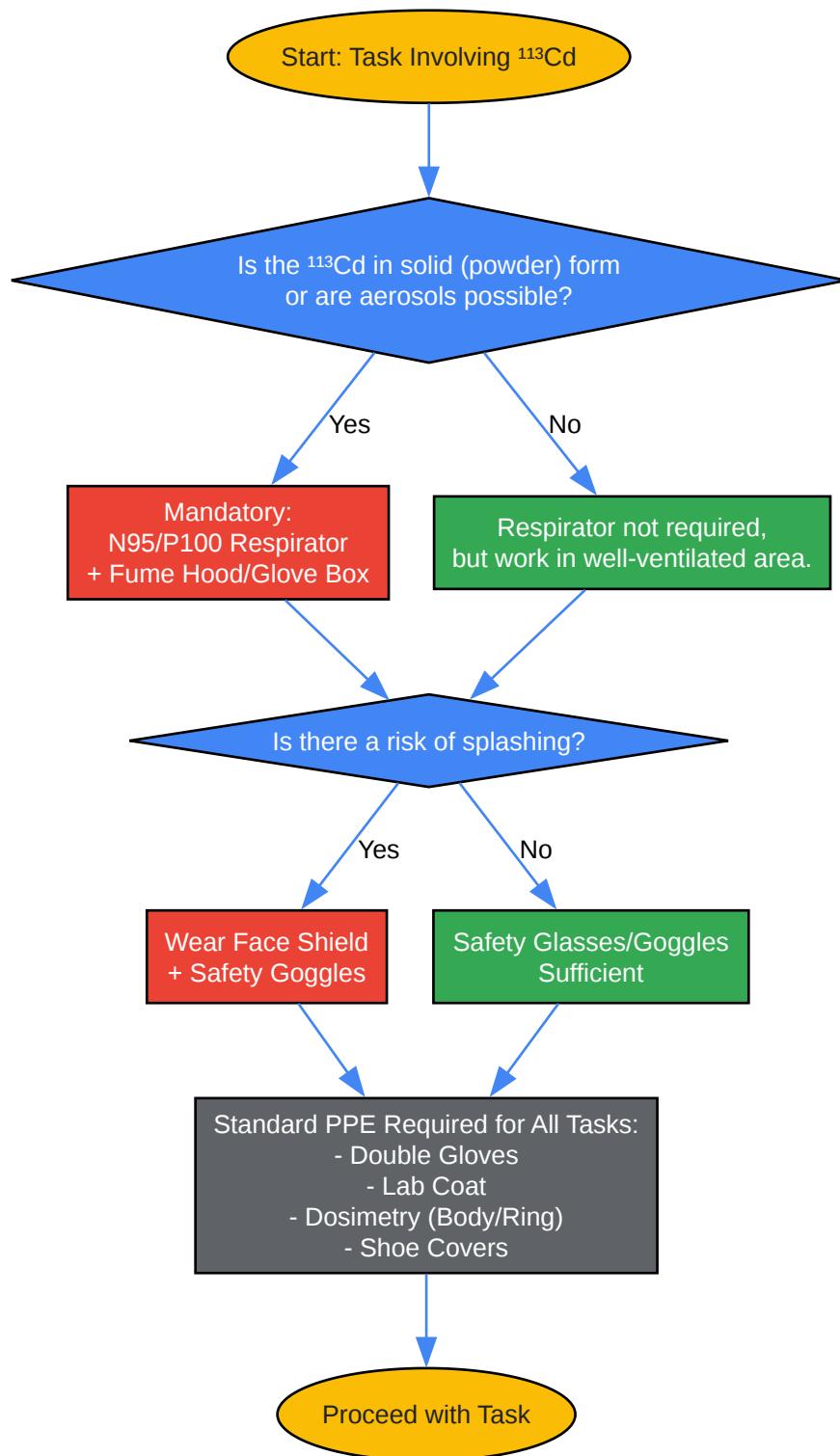


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Caption: Standard workflow for handling **Cadmium-113** in a laboratory setting.

Logical Workflow: PPE Selection

The selection of appropriate PPE depends on the specific task and the physical form of the **Cadmium-113** being handled. This decision tree provides guidance for selecting the necessary level of protection.



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Caption: Decision-making workflow for selecting appropriate PPE for ¹¹³Cd handling.

Disposal Plan for Cadmium-113 Waste

Cadmium-113 waste is classified as "mixed waste" because it is both a hazardous chemical waste (due to cadmium's toxicity) and a radioactive waste.[21] Disposal must comply with all local and national environmental regulations.[4]

Procedural Steps for Waste Management:

- Licensed Disposal Service: All ¹¹³Cd waste must be disposed of through a licensed professional waste disposal service that is certified to handle mixed waste.[4]
- Waste Segregation:
 - Solid Waste: Includes contaminated gloves, absorbent paper, plasticware, etc. Place these items in a designated, clearly labeled radioactive waste container with a plastic liner.[14] [22]
 - Liquid Waste: Collect in a shatter-resistant, sealed container (plastic is recommended).[14] Do not mix with other radioactive or chemical waste streams unless permitted by your institution's safety office.
 - Sharps Waste: Needles, razor blades, and contaminated glass must be placed in a designated radioactive sharps container.[22]
- Labeling: All waste containers must be clearly labeled with the "Caution - Radioactive Materials" symbol, the isotope (**Cadmium-113**), the activity level, the date, and the chemical contents.[14]
- Storage: Store waste containers in a secure, designated area away from general laboratory traffic. Use shielding for waste containers if they produce significant external radiation levels. [13]
- Documentation: Maintain a detailed log of all radioactive waste generated, including the isotope, activity, date, and final disposal information.

Emergency Procedures: Spills and Personnel Contamination

Minor Spill (Contained on absorbent paper):

- Notify: Inform others in the immediate area.
- Isolate: Place the contaminated absorbent paper in a radioactive waste bag using tongs.
- Survey: Monitor the area, your hands, and clothing for contamination.
- Decontaminate: Clean the affected area with an appropriate cleaning agent.
- Report: Report the incident to the Radiation Safety Officer (RSO).

Major Spill (Liquid spill outside of containment):

- Alert: Alert people to evacuate the immediate area.
- Isolate: Cordon off the area to prevent entry.
- Contain: If safe to do so, cover the spill with absorbent material to prevent its spread.
- Contact RSO: Immediately contact your institution's Radiation Safety Officer for assistance. Do not attempt to clean up a major spill without expert guidance.

Personnel Contamination:

- Skin: Immediately wash the affected area with lukewarm water and mild soap. Do not scrub harshly, as this can abrade the skin and increase absorption.
- Clothing: Remove contaminated clothing immediately, turning items inward to contain the contamination.
- Eyes: If eye contact occurs, rinse cautiously with water for several minutes.[\[4\]](#)
- Seek Medical Attention: In all cases of personal contamination or if ingestion or inhalation is suspected, seek immediate medical attention and notify your RSO.[\[4\]](#)[\[5\]](#)

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